

α-Amyrenone: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *alpha-Amyrenone*

Cat. No.: B196044

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This guide provides an in-depth exploration of **α-Amyrenone (alpha-Amyrenone)**, a pentacyclic triterpenoid with significant therapeutic potential. We will delve into its fundamental chemical properties, synthesis and isolation methodologies, and its diverse biological activities, offering a valuable resource for researchers and professionals in drug development.

Core Identification and Physicochemical Properties

α-Amyrenone is a naturally occurring triterpenoid ketone. It is structurally related to α-amyrin, differing by the oxidation of the hydroxyl group at the C-3 position to a ketone. This modification significantly influences its biological activity and physicochemical characteristics.

Identifier	Value	Source
CAS Number	638-96-0	[1]
Molecular Formula	C ₃₀ H ₄₈ O	[2] [3]
Molecular Weight	424.7015 g/mol	[1]
IUPAC Name	4,4,6a,6b,8a,11,12,14b-octamethyl-1,2,4a,5,6,7,8,9,10,11,12,12a,14,14a-tetradecahydronocifer-3-one	[3]
Synonyms	Urs-12-en-3-one, 3-Ketours-12-ene, α -Amirone	[1]

Physicochemical Characterization:

- Appearance: α -Amyrenone is a solid in its purified form.
- Solubility: It exhibits low aqueous solubility, a common characteristic of triterpenoids.
- Crystalline Nature: X-ray diffraction (XRD) and scanning electron microscopy (SEM) analyses have confirmed the crystalline nature of α , β -amyrenone mixtures.
- Thermal Stability: Thermogravimetric analysis (TGA) has shown that α , β -amyrenone is thermally stable up to 235 °C.

Synthesis and Isolation

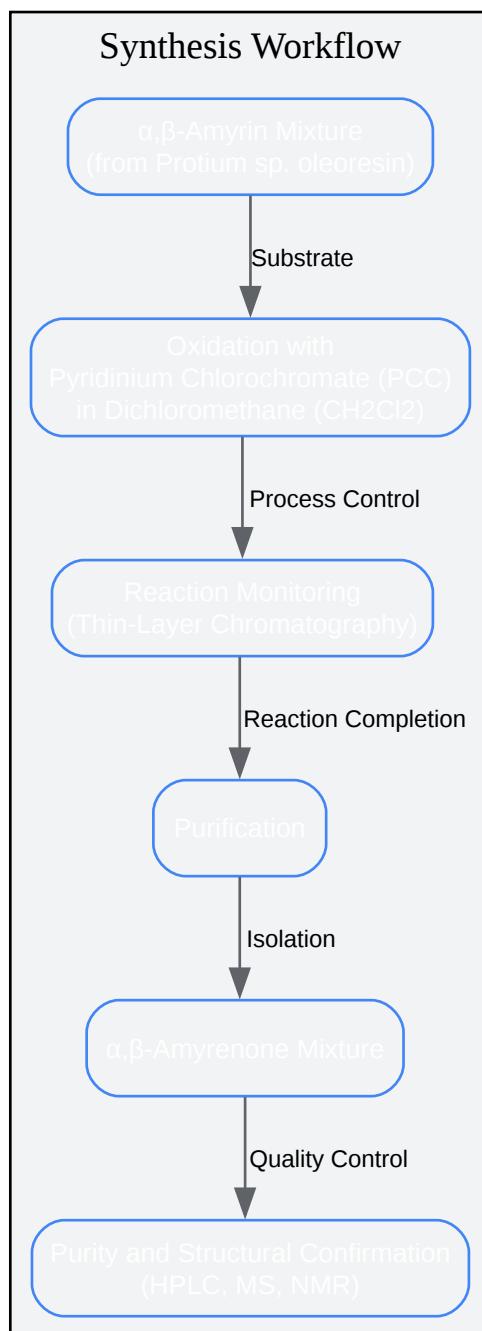
α -Amyrenone can be obtained through both semi-synthesis from its precursor, α -amyrin, and direct isolation from natural sources, although it is often found in lower concentrations than α -amyrin.

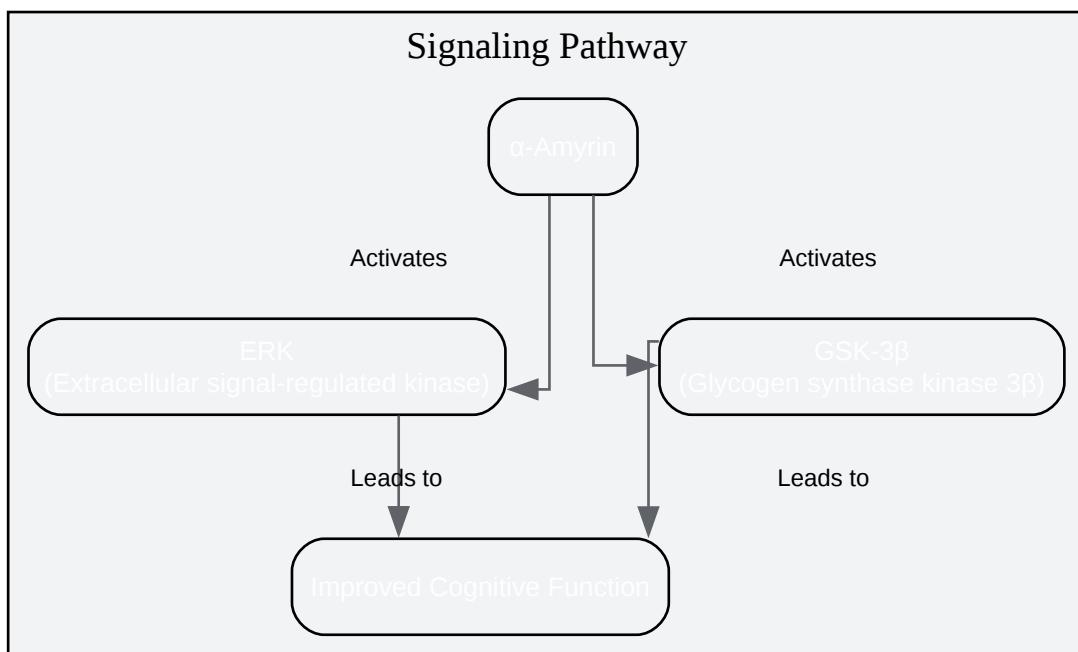
Semi-synthesis from α -Amyrin

A common and high-yield method for producing α -Amyrenone is the oxidation of α -amyrin. This process is often performed on a mixture of α , β -amyrins, which are readily available from

various plant oleoresins.

Workflow for the Synthesis of α,β -Amyrenone:





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- To cite this document: BenchChem. [α-Amyrenone: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b196044#alpha-amyrenone-cas-number-and-molecular-formula>

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